

A Comparative Analysis of 2-(Nitrophenyl)acetamide Positional Isomers: Structure, Synthesis, and Characterization

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Compound of Interest

Compound Name: 2-(2-Nitrophenyl)acetamide

CAS No.: 31142-60-6

Cat. No.: B184345

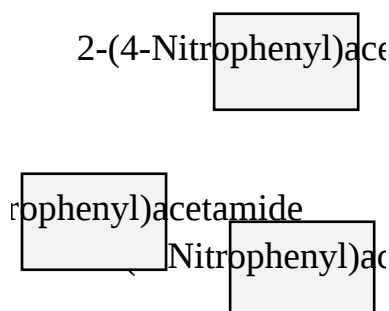
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This guide provides an in-depth comparative study of **2-(2-nitrophenyl)acetamide** and its positional isomers, 2-(3-nitrophenyl)acetamide and 2-(4-nitrophenyl)acetamide. The position of the nitro group on the phenyl ring significantly influences the physicochemical properties, reactivity, and spectroscopic signatures of these molecules. Understanding these differences is crucial for researchers in fields ranging from medicinal chemistry to materials science, where precise molecular architecture dictates function. This document synthesizes experimental data to offer a comprehensive overview for drug development professionals and chemical researchers.

Introduction to 2-(Nitrophenyl)acetamide Isomers

Positional isomers, molecules that share the same molecular formula but differ in the arrangement of substituent groups on a core structure, often exhibit remarkably different properties. The 2-(nitrophenyl)acetamide series serves as a classic example. The electron-withdrawing nature of the nitro (NO₂) group, combined with its steric bulk, imparts distinct characteristics to the ortho (2-nitro), meta (3-nitro), and para (4-nitro) isomers. These

differences can affect crystal packing, solubility, reactivity in subsequent synthetic steps, and potential biological interactions. This guide explores these nuances through a comparative lens.



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Figure 1. Chemical structures of the three positional isomers of 2-(nitrophenyl)acetamide.

Comparative Physicochemical Properties

The physical properties of the isomers are a direct consequence of their molecular structure. The position of the nitro group affects intermolecular forces, such as hydrogen bonding and dipole-dipole interactions, which in turn influence properties like melting point and solubility. For instance, intramolecular hydrogen bonding is possible in the ortho isomer between the amide N-H and the nitro oxygen, which can alter its properties compared to the meta and para isomers where such an interaction is not possible.

Property	2-(2-Nitrophenyl)acetamide	2-(3-Nitrophenyl)acetamide	2-(4-Nitrophenyl)acetamide
Molecular Formula	C ₈ H ₈ N ₂ O ₃ [1]	C ₈ H ₈ N ₂ O ₃	C ₈ H ₈ N ₂ O ₃
Molecular Weight	180.16 g/mol [1]	180.16 g/mol [2]	180.16 g/mol
CAS Number	31142-60-6[1]	5698-63-5	104-04-1[3]
Appearance	Solid	Solid	Yellow Solid
Melting Point	125-128 °C	118-120 °C	214-216 °C

Synthesis and Mechanistic Considerations

The synthesis of nitrophenyl acetamides is typically achieved through the nitration of a precursor molecule. A common and illustrative method involves the electrophilic aromatic substitution of N-phenylacetamide. However, this often leads to a mixture of ortho and para isomers, with the meta product being a minor component due to the ortho, para-directing nature of the acetamido group.^[4] For targeted synthesis of a specific 2-(nitrophenyl)acetamide isomer, starting with the corresponding nitrophenylacetic acid and converting it to the amide is a more direct route.

Experimental Protocol: Synthesis of 2-(4-Nitrophenyl)acetamide from 4-Nitrophenylacetic Acid

This protocol describes the conversion of 4-nitrophenylacetic acid to its corresponding amide. This two-step process involves the formation of an acid chloride intermediate followed by amination.

Step 1: Formation of 4-Nitrophenylacetyl Chloride

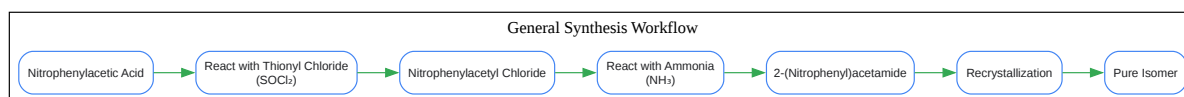
- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser connected to a gas trap (to neutralize HCl fumes), suspend 10.0 g of 4-nitrophenylacetic acid in 30 mL of toluene.
- Slowly add 1.5 equivalents of thionyl chloride (SOCl_2) to the suspension at room temperature.
- Heat the reaction mixture to reflux (approximately 80-90 °C) for 2-3 hours. The reaction is complete when the evolution of HCl gas ceases and the solution becomes clear.
- Allow the mixture to cool to room temperature and then remove the excess thionyl chloride and toluene under reduced pressure using a rotary evaporator. The crude 4-nitrophenylacetyl chloride is obtained as a solid.

Causality: Thionyl chloride is an effective reagent for converting carboxylic acids to acid chlorides. The reaction is driven by the formation of gaseous byproducts (SO_2 and HCl), which shifts the equilibrium towards the product. Toluene is used as a solvent that is inert under the reaction conditions.

Step 2: Amination of 4-Nitrophenylacetyl Chloride

- Dissolve the crude acid chloride in 50 mL of a suitable anhydrous solvent like dichloromethane in a flask placed in an ice bath.
- Slowly add a concentrated aqueous solution of ammonia (approximately 2-3 equivalents) dropwise to the stirred solution. The reaction is exothermic, and the temperature should be maintained below 10 °C.
- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 1-2 hours.
- The product, 2-(4-nitrophenyl)acetamide, will precipitate out of the solution. Collect the solid by vacuum filtration.
- Wash the solid with cold water and then a small amount of cold ethanol to remove impurities.
- Recrystallize the crude product from an ethanol/water mixture to obtain pure 2-(4-nitrophenyl)acetamide.[5]

Causality: The highly reactive acid chloride readily undergoes nucleophilic acyl substitution with ammonia to form the stable amide. The reaction is performed at low temperatures to control its exothermic nature. Recrystallization is a standard purification technique for solid organic compounds, leveraging differences in solubility between the product and impurities.[5]



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Figure 2. General workflow for the synthesis of 2-(nitrophenyl)acetamide isomers.

Comparative Spectroscopic Analysis

Spectroscopic methods are indispensable for the identification and characterization of the 2-(nitrophenyl)acetamide isomers. Each isomer presents a unique spectral fingerprint.

- **FTIR Spectroscopy:** The key vibrational bands to distinguish the isomers are the C-H out-of-plane bending vibrations in the fingerprint region (below 900 cm^{-1}), which are characteristic of the substitution pattern on the benzene ring. The positions of the N-O stretching bands of the nitro group and the C=O stretching of the amide group can also be subtly influenced by the isomer's electronic environment. For N-(4-nitrophenyl) acetamide, strong absorption bands for the N=O of the nitro group are observed at 1559.12 cm^{-1} and 1540.40 cm^{-1} .^[6]
- **^1H NMR Spectroscopy:** The aromatic region of the ^1H NMR spectrum is most informative. The ortho-isomer will show a complex multiplet pattern due to the proximity of all four aromatic protons. The meta-isomer will also display a complex pattern but with different chemical shifts. The para-isomer will exhibit a more symmetrical pattern, typically two doublets corresponding to the two sets of equivalent aromatic protons.
- **Mass Spectrometry:** All three isomers will have the same molecular ion peak ($m/z = 180.16$). However, their fragmentation patterns under electron ionization (EI) can differ, reflecting the different stabilities of the fragment ions formed, which is influenced by the position of the nitro group.
- **UV-Vis Spectroscopy:** The position of the nitro group affects the electronic transitions within the molecule, leading to different absorption maxima (λ_{max}). For example, N-(4-nitrophenyl) acetamide has absorption peaks at 315.78 nm, 223.45 nm, and 201.39 nm.^[6]

Spectroscopic Data	2-(2-Nitrophenyl)acetamide	2-(3-Nitrophenyl)acetamide	2-(4-Nitrophenyl)acetamide
FTIR (N=O stretch)	$\sim 1520, 1350\text{ cm}^{-1}$	$\sim 1530, 1350\text{ cm}^{-1}$	$1559, 1540\text{ cm}^{-1}$ ^[6]
UV-Vis (λ_{max})	Data not readily available	Data not readily available	315.78 nm ^[6]
Mass Spectrum (Molecular Ion)	180.16 m/z ^[1]	180.16 m/z ^[2]	180.16 m/z ^[4]

Comparative Biological Activity

While extensive comparative studies on the specific biological activities of these three parent isomers are not widely published, the broader class of nitrophenyl acetamides has been investigated for various therapeutic applications. For example, derivatives of N-(2-chlorophenyl)-2-(2-methyl-5-nitro-1H-imidazol-1-yl) acetamide have been synthesized and evaluated for their anticonvulsant properties.[7] Additionally, certain N-(hydroxyphenyl)acetamide derivatives, including nitrated versions, have been studied in the context of toxicology and metabolism, with some demonstrating phytotoxic effects.[8][9]

The position of the nitro group is expected to be a critical determinant of biological activity. It can influence how the molecule fits into a biological target's active site (steric effects) and its electronic interactions with the target (e.g., hydrogen bonding, charge-transfer). The ortho isomer's potential for intramolecular hydrogen bonding can also affect its conformation and ability to bind to receptors compared to the more extended structures of the meta and para isomers.

Conclusion

The positional isomers of 2-(nitrophenyl)acetamide, while sharing the same chemical formula, are distinct compounds with unique physicochemical properties, spectroscopic signatures, and synthetic considerations. The ortho, meta, and para placement of the nitro group significantly alters the molecule's electronic distribution and steric profile. This comparative guide highlights these differences, providing researchers and drug development professionals with a foundational understanding of the structure-property relationships within this class of compounds. The detailed synthetic protocol and comparative data tables serve as a practical resource for the synthesis, characterization, and further investigation of these important chemical entities.

References

- PubChem. (n.d.). Acetamide, N-(2-(4-nitrophenyl)ethyl)-. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). **2-(2-Nitrophenyl)acetamide**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)

- PubChem. (n.d.). N-(butylideneamino)-2-(4-nitrophenyl)acetamide. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Acetamide, N-(2-nitrophenyl)-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- NIST. (n.d.). UV/Visible spectrum of Acetamide, N-(2-nitrophenyl)-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). 2-(3-Nitrophenyl)acetamide. Wiley. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2'-Nitroacetanilide. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Hines III, W. M., Salahifar, H., Deere, J., Martin, M. V., & Uppu, R. M. (2022). N-(4-Hydroxy-2-nitrophenyl)acetamide. IUCrData, 7(3), x220263. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-(2,3-dimethylanilino)-N-(3-nitrophenyl)acetamide. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Macíková, I., et al. (2022). Bioactive Nitrosylated and Nitrated N-(2-hydroxyphenyl)acetamides and Derived Oligomers: An Alternative Pathway to 2-Amidophenol-Derived Phytotoxic Metabolites. International Journal of Molecular Sciences, 23(15), 8303. Retrieved from [\[Link\]](#)
- Macíková, I., et al. (2022). Bioactive Nitrosylated and Nitrated N-(2-hydroxyphenyl)acetamides and Derived Oligomers: An Alternative Pathway to 2-Amidophenol-Derived Phytotoxic Metabolites. PubMed. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Acetamide, N-(4-nitrophenyl)-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Acetamide, N-(3-nitrophenyl)-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Kumar, A., et al. (2024). Synthesis, Characterization and in vivo Biological Activity of n-(2-chlorophenyl)-2-(2-methyl-5-nitro-1h-imidazol-1-yl) Acetamide and its Derivatives. Journal of Young Pharmacists, 16(2), 243-250. Retrieved from [\[Link\]](#)

- Journal of Chemical, Biological and Physical Sciences. (2020). Synthesis and crystallization of N-(4-nitrophenyl) acetamides. JCBPS, 10(4), 284-293. Retrieved from [[Link](#)]
- Hines III, W. M., et al. (2022). N-(4-Hydroxy-2-nitrophenyl)acetamide. IUCrData, 7(3). Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Molecular structure of N-(4-nitrophenyl) acetamide. Retrieved from [[Link](#)]

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Sources

- 1. 2-(2-Nitrophenyl)acetamide | C₈H₈N₂O₃ | CID 278262 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. spectrabase.com [spectrabase.com]
- 3. Acetamide, N-(4-nitrophenyl)- [webbook.nist.gov]
- 4. researchgate.net [researchgate.net]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. jcbsc.org [jcbsc.org]
- 7. Synthesis, Characterization and in vivo Biological Activity of n-(2-chlorophenyl)-2-(2-methyl-5-nitro-1h-imidazol-1-yl) Acetamide and its Derivatives – Journal of Young Pharmacists [archives.jyoungpharm.org]
- 8. Bioactive Nitrosylated and Nitrated N-(2-hydroxyphenyl)acetamides and Derived Oligomers: An Alternative Pathway to 2-Amidophenol-Derived Phytotoxic Metabolites - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Bioactive Nitrosylated and Nitrated N-(2-hydroxyphenyl)acetamides and Derived Oligomers: An Alternative Pathway to 2-Amidophenol-Derived Phytotoxic Metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
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